

Trichomycin B: A Technical Overview of its Antifungal Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trichomycin B*

Cat. No.: *B1175055*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trichomycin B, also known as Hachimycin, is a polyene macrolide antibiotic produced by *Streptomyces hachijoensis*.^{[1][2]} As a member of the polyene class of antifungals, its mechanism of action is predicated on its interaction with sterols in the fungal cell membrane, leading to the formation of pores and subsequent cell death.^{[3][4][5]} While historically investigated for its antifungal and antiprotozoal properties, particularly in the topical treatment of infections caused by *Candida* and *Trichomonas vaginalis*, its contemporary use is limited.^{[1][6][7]} This technical guide synthesizes the available data on the antifungal spectrum of **Trichomycin B**, addresses the notable scarcity of quantitative data in publicly accessible literature, and provides generalized experimental protocols and pathway diagrams relevant to this class of compounds.

Antifungal Spectrum of Activity

Comprehensive quantitative data, such as Minimum Inhibitory Concentration (MIC) values from standardized antifungal susceptibility testing, for **Trichomycin B** against a broad range of fungal pathogens are not widely available in recent scientific literature. The majority of the existing information is qualitative and derived from older studies.

Available literature indicates that **Trichomycin B** exhibits activity against:

- Yeasts: Notably Candida species.[1][6]
- Dermatophytes: Including Trichophyton species.[1]

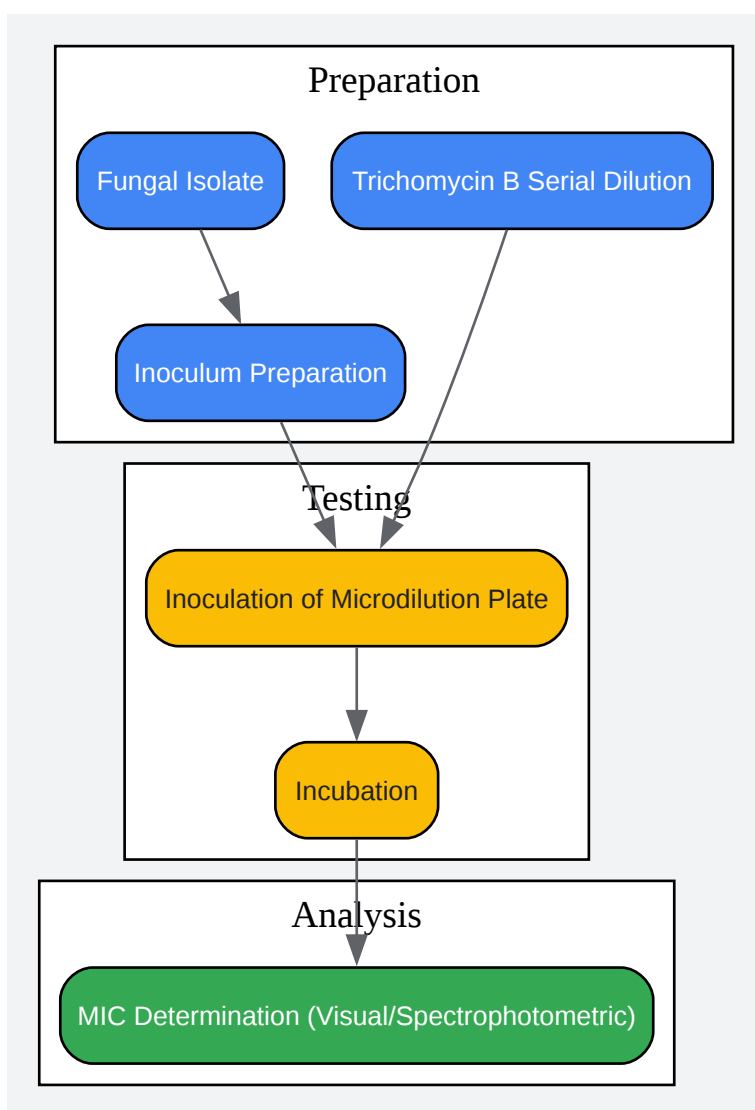
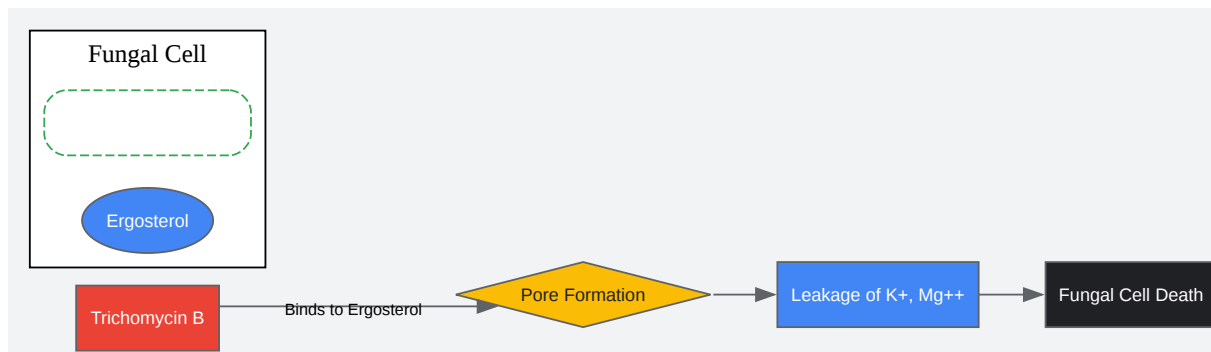
It has been reported to have weak activity against filamentous fungi such as Aspergillus and Penicillium.[1] One study compared Trichomycin A and B and concluded that **Trichomycin B** possessed lower activity against the tested fungi and yeasts than Trichomycin A, although specific MIC values were not provided.[8]

The following table summarizes the qualitative antifungal spectrum of **Trichomycin B** based on available literature. The absence of specific MIC values should be noted, reflecting a significant gap in the current understanding of this compound's potency relative to other antifungal agents.

Fungal Group	Genus/Species	Activity Level	Reference(s)
Yeasts	Candida	Active	[1][6]
Dermatophytes	Trichophyton	Active	[1]
Filamentous Fungi	Aspergillus	Weak Activity	[1]
Penicillium	Weak Activity	[1]	

Mechanism of Action: A Polyene Perspective

As a polyene macrolide, the antifungal activity of **Trichomycin B** is attributed to its ability to bind to ergosterol, a primary sterol component of the fungal cell membrane. This interaction leads to the formation of transmembrane channels or pores. The subsequent leakage of essential intracellular ions and small molecules, such as potassium and magnesium, disrupts the cell's osmotic integrity and ultimately leads to fungal cell death.[3][4][5] This mechanism is selective for fungal cells as mammalian cells contain cholesterol instead of ergosterol, although binding to cholesterol at higher concentrations can occur, contributing to the toxicity associated with polyene antifungals.[3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hachimycin [drugfuture.com]
- 2. Hachimycin - Wikipedia [en.wikipedia.org]
- 3. Polyene-Based Derivatives with Antifungal Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 4. journals.asm.org [journals.asm.org]
- 5. mdpi.com [mdpi.com]
- 6. [Trichomycin: a new antibiotic for the treatment of colpitis caused by Trichomonas & Candida albicans] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. hachimycin | Semantic Scholar [semanticscholar.org]
- 8. Trichomycin B, a polyene macrolide from Streptomyces - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Trichomycin B: A Technical Overview of its Antifungal Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175055#antifungal-spectrum-of-activity-for-trichomycin-b]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com